

Physical and chemical properties of tri-n-octyl borate

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Compound of Interest

Compound Name: *Trioctyl borate*

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An In-depth Technical Guide to Tri-n-octyl Borate

Introduction

Tri-n-octyl borate (CAS No. 2467-12-1), also known as boric acid tri-n-octyl ester, is an organoboron compound with the chemical formula $C_{24}H_{51}BO_3$.^[1]^[2] It is a colorless to almost colorless, clear liquid at room temperature. This document provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis and analysis, and essential safety information. Due to its properties, it finds applications as a plasticizer, solvent, and as an intermediate in organic synthesis.^[3] It is also used as a lubricant and lubricant additive.^[4]

Physical and Chemical Properties

Tri-n-octyl borate is characterized by its low volatility and good thermal stability, making it suitable for high-temperature applications.^[3] A summary of its key physical and chemical properties is presented below.

Table 1: Physical and Chemical Properties of Tri-n-octyl Borate

Property	Value	Reference(s)
Molecular Formula	C ₂₄ H ₅₁ BO ₃	[1][4]
Molecular Weight	398.48 g/mol	[1]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	379 °C	[1]
Density	0.86 g/cm ³	[1][2]
Refractive Index	1.4350-1.4380	[1][2]
Flash Point	188 °C	[1]
Storage Temperature	2-8°C is recommended for storage	[1][2]

Chemical Reactivity and Stability

Hydrolysis: Like other borate esters, tri-n-octyl borate is susceptible to hydrolysis, especially in the presence of water, which can break it down into boric acid and n-octanol. The long octyl chains, however, likely result in a slower hydrolysis rate compared to shorter-chain borates due to steric hindrance.[5] The reaction is significantly faster in basic (alkaline) environments.[5]

Combustibility: It is a combustible liquid when exposed to heat or flame and can react with oxidizing materials.[1][2] In case of fire, foam, CO₂, or dry chemical extinguishers are recommended.[1][2] When heated to decomposition, it can emit acrid smoke and irritating fumes.[1][2]

Reactivity with Acids and Bases: Borate esters react with acids, which can generate heat along with the corresponding alcohol and acid. Interaction with caustic solutions also generates heat.[6]

Experimental Protocols

Synthesis of Tri-n-octyl Borate

1. Esterification of Boric Acid with 1-Octanol

This is a common method for synthesizing tri-n-octyl borate. The reaction involves the direct esterification of boric acid with three equivalents of 1-octanol. To drive the reaction to completion, the water produced during the reaction is typically removed.^[5]

- Materials: Boric acid, 1-octanol, toluene (or another suitable azeotroping agent).
- Apparatus: A round-bottom flask, a Dean-Stark apparatus, a condenser, and a heating mantle.
- Procedure:
 - Combine boric acid and 1-octanol in a stoichiometric ratio (1:3) in the round-bottom flask with toluene.
 - Heat the mixture to reflux.
 - The water formed during the reaction is removed as an azeotrope with toluene and collected in the Dean-Stark trap.^[5]
 - The reaction is monitored until the theoretical amount of water is collected.
 - After completion, the solvent and any excess alcohol are removed under reduced pressure to yield the crude tri-n-octyl borate.
 - The product can be further purified by vacuum distillation.

Workflow for Esterification Synthesis

Caption: Esterification Synthesis Workflow

2. Transesterification

Tri-n-octyl borate can also be synthesized via a transesterification reaction. This process involves the reaction of a trialkyl borate (like trimethyl borate) with a trialkylborine in the presence of a catalyst.^[7]

- Materials: Trialkyl borate (e.g., trimethyl borate), trialkylborine, and a catalyst such as a boron trihalide (e.g., butylboron dichloride).^[7]

- Procedure:
 - The reactants and catalyst are mixed under anhydrous and oxygen-free conditions, typically under an inert atmosphere like nitrogen.[\[5\]](#)[\[7\]](#)
 - The mixture is heated to a temperature between 150°C and 300°C.[\[7\]](#)
 - The reaction time can range from a few hours to over a day, depending on the temperature.[\[7\]](#)
 - The desired tri-n-octyl borate is then isolated from the reaction mixture, usually by distillation.[\[7\]](#)

Logical Diagram for Transesterification

Caption: Transesterification Reaction Logic

Analytical Methods

The purity of tri-n-octyl borate is often determined by neutralization titration. Due to its susceptibility to hydrolysis, specialized analytical techniques may be required for methods like reverse-phase high-performance liquid chromatography (RP-HPLC). Using a high-pH mobile phase might be necessary to stabilize the boronate ester during analysis.[\[8\]](#)

Safety and Handling

Tri-n-octyl borate is considered moderately toxic by ingestion and is an eye irritant.[\[1\]](#)[\[2\]](#)

- GHS Hazard Statements: H302 (Harmful if swallowed), H319 (Causes serious eye irritation).[\[2\]](#)
- Personal Protective Equipment (PPE): Safety glasses with side-shields, gloves, and appropriate protective clothing should be worn when handling this chemical.[\[9\]](#)[\[10\]](#)
- Handling: Handle in a well-ventilated area. Avoid contact with skin and eyes, and avoid breathing vapors or mist.[\[9\]](#)[\[10\]](#) Keep away from heat, sparks, and open flames.[\[10\]](#)

- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[1][10]
Storage at 2-8°C is recommended.[1] It should be stored under an inert atmosphere as it is moisture-sensitive.
- In case of exposure:
 - Inhalation: Move the person to fresh air.[9]
 - Skin contact: Wash off with soap and plenty of water.[9]
 - Eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.[9]
 - Ingestion: Rinse mouth with water. Do not induce vomiting.[9]

In all cases of exposure, it is advisable to consult a physician.[9]

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